

A Comprehensive Technical Guide to 2,4-Dinitrobenzaldehyde: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2,4-Dinitrobenzaldehyde

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Abstract

2,4-Dinitrobenzaldehyde is a highly reactive aromatic aldehyde of significant interest in synthetic organic chemistry and analytical applications. Its structure, characterized by an aldehyde functional group and two nitro substituents on the benzene ring, imparts unique chemical properties that make it a valuable precursor in the synthesis of a diverse range of organic molecules, including dyes, agrochemicals, and pharmaceutical intermediates. This technical guide provides an in-depth overview of the physical, chemical, and spectral properties of **2,4-Dinitrobenzaldehyde**. Detailed experimental protocols for its synthesis and characteristic reactions are presented, alongside a discussion of its primary applications.

Chemical and Physical Properties

2,4-Dinitrobenzaldehyde typically appears as yellow to light brown crystals.^[1] A comprehensive summary of its key physical and chemical properties is provided below.

Identifiers and General Properties

Property	Value	Reference(s)
IUPAC Name	2,4-dinitrobenzaldehyde	[2]
CAS Number	528-75-6	[3]
Molecular Formula	C ₇ H ₄ N ₂ O ₅	[2]
Molecular Weight	196.12 g/mol	[2]
Appearance	Yellow to light brown crystals	[1][3]
SMILES	<chem>O=Cc1ccc(cc1--INVALID-LINK--[O-])--INVALID-LINK--[O-]</chem>	[2]
InChI	1S/C7H4N2O5/c10-4-5-1-2-6(8(11)12)3-7(5)9(13)14/h1-4H	[2]

Physical Properties

Property	Value	Reference(s)
Melting Point	66-72 °C	[1][4]
Boiling Point	190 °C at 10 mmHg	[1][4]
Solubility	Soluble in ethanol, ether, benzene, and glacial acetic acid; slightly soluble in water.	[1][3]
Density	1.571 g/cm ³	[5]
Flash Point	190°C/10mm	[5]
LogP	2.36190	[5]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **2,4-Dinitrobenzaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy confirms the structural integrity of the molecule.[\[6\]](#)[\[7\]](#)

- ^1H NMR: Spectra are available and can be used to confirm the structure.[\[2\]](#)
- ^{13}C NMR: Spectra are available for structural elucidation.[\[2\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **2,4-Dinitrobenzaldehyde** shows characteristic absorption bands for the aldehyde and nitro functional groups.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Mass Spectrometry (MS)

Mass spectral data provides information on the molecular weight and fragmentation pattern of the compound.[\[2\]](#)

Experimental Protocols

Synthesis of 2,4-Dinitrobenzaldehyde

A common method for the preparation of **2,4-Dinitrobenzaldehyde** involves the condensation of 2,4-dinitrotoluene with p-nitrosodimethylaniline, followed by hydrolysis of the resulting Schiff base.[\[3\]](#)[\[11\]](#)

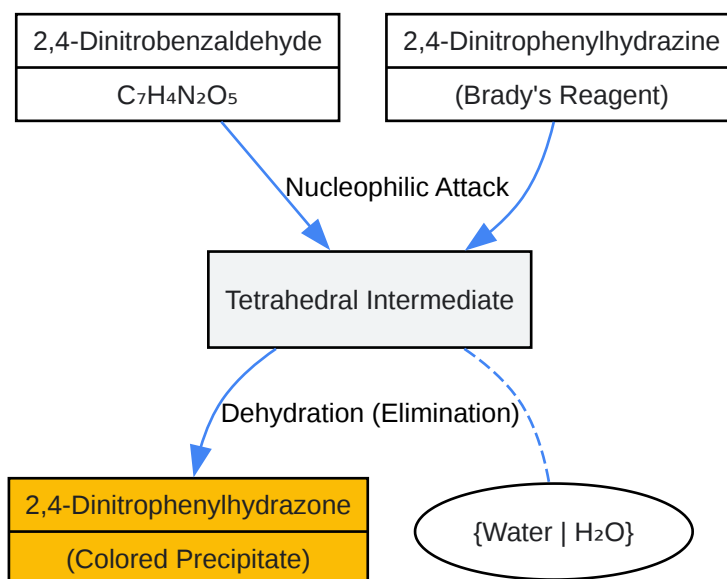
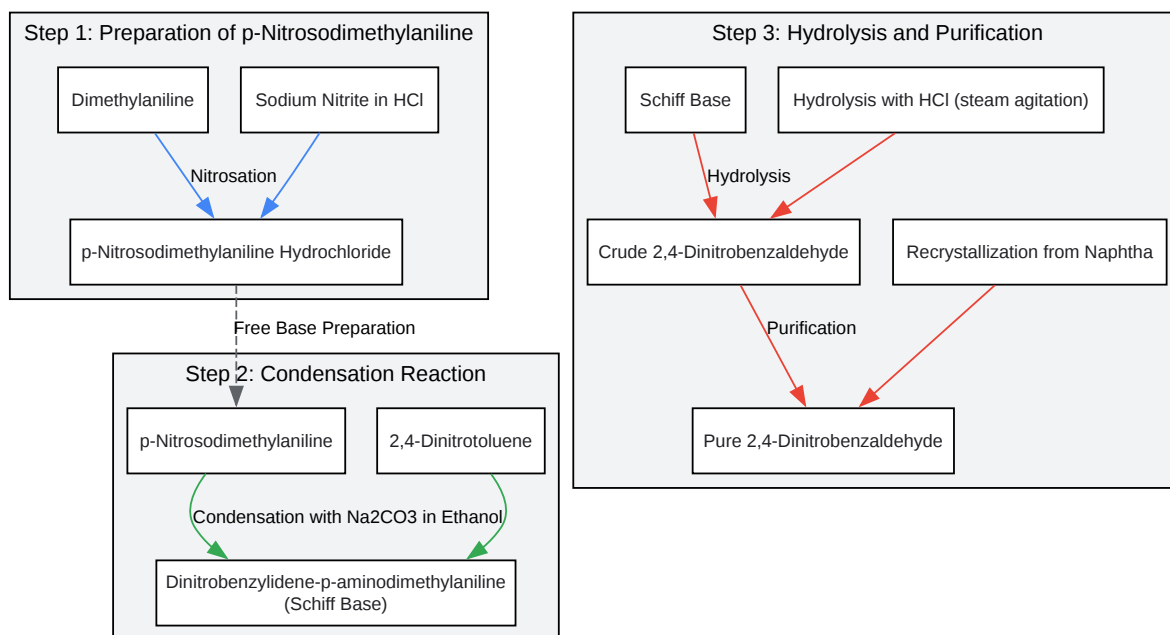
Materials:

- 2,4-Dinitrotoluene
- p-Nitrosodimethylaniline hydrochloride
- Anhydrous sodium carbonate
- 95% Ethanol
- Concentrated Hydrochloric Acid
- Naphtha (b.p. 90–110°)

Procedure:

- A mixture of p-nitrosodimethylaniline hydrochloride, anhydrous sodium carbonate, and 95% alcohol is heated and then filtered.[\[11\]](#)
- The filtrate is then reacted with 2,4-dinitrotoluene with stirring and heating.[\[11\]](#)
- The intermediate product, dinitrobenzylidene-p-aminodimethylaniline, is hydrolyzed using steam agitation with hydrochloric acid.[\[3\]](#)
- The crude **2,4-Dinitrobenzaldehyde** is purified by recrystallization from naphtha.[\[11\]](#)

A logical workflow for this synthesis is depicted below.



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